

Csnk2A-IN-2 solubility and stability in DMSO

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Compound of Interest

Compound Name: Csnk2A-IN-2

Cat. No.: B12375776

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Technical Support Center: Csnk2A-IN-1

Important Note for Researchers: The information provided below pertains to Csnk2A-IN-1. It is highly probable that "**Csnk2A-IN-2**" is a typographical error, and the intended compound is Csnk2A-IN-1, a known selective inhibitor of Casein Kinase 2 alpha (CSNK2A1).

This guide provides detailed information on the solubility and stability of Csnk2A-IN-1 in Dimethyl Sulfoxide (DMSO), along with troubleshooting advice and experimental protocols to support your research and development activities.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for Csnk2A-IN-1?

A1: The recommended solvent for preparing stock solutions of Csnk2A-IN-1 for in vitro use is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of Csnk2A-IN-1 in DMSO?

A2: The solubility of Csnk2A-IN-1 in DMSO is 6.67 mg/mL, which corresponds to a concentration of 17.58 mM[1]. To achieve this solubility, assistance with ultrasonication, gentle warming, and heating to 60°C may be necessary[1].

Q3: How should I store the solid compound and my DMSO stock solutions of Csnk2A-IN-1?

A3: Proper storage is crucial to maintain the integrity of the compound. Please refer to the storage recommendations in the table below. For DMSO stock solutions, it is advisable to prepare aliquots to avoid repeated freeze-thaw cycles[1].

Q4: Can I use any DMSO to dissolve Csnk2A-IN-1?

A4: It is highly recommended to use newly opened, anhydrous (hygroscopic) DMSO. DMSO can absorb moisture from the air, and the presence of water can significantly impact the solubility and stability of the compound[1][2][3].

Solubility and Stability Data

Parameter	Value	Notes
Molecular Weight	379.41 g/mol	[1]
Solubility in DMSO	6.67 mg/mL (17.58 mM)	Requires sonication and warming to 60°C[1].
Storage of Solid	3 years at -20°C or 2 years at 4°C	[1]
Stock Solution Stability	6 months at -80°C or 1 month at -20°C	[1]

Troubleshooting Guide

Issue 1: The compound is not fully dissolving in DMSO.

- Question: I am having difficulty dissolving Csnk2A-IN-1 in DMSO at the desired concentration. What can I do?
- Answer:
 - Increase Temperature: Gently warm the solution to 60°C while vortexing or stirring[1].
 - Use Sonication: Place the vial in an ultrasonic bath for short intervals to aid dissolution[1].
 - Check Your DMSO: Ensure you are using a fresh, high-purity, anhydrous grade of DMSO. Hygroscopic DMSO that has absorbed water will have reduced solvating power for many

organic compounds[1].

- Prepare a More Dilute Stock: If the desired concentration is at the limit of solubility, consider preparing a slightly more dilute stock solution that can be used for subsequent dilutions.

Issue 2: Precipitation is observed when diluting the DMSO stock solution in aqueous media.

- Question: My Csnk2A-IN-1 precipitates out of solution when I add it to my cell culture medium or assay buffer. How can I prevent this?
- Answer:
 - Lower the Final DMSO Concentration: The final concentration of DMSO in your aqueous solution should be kept as low as possible, ideally below 0.5%, as higher concentrations can be toxic to cells and may cause less soluble compounds to precipitate[4][5].
 - Serial Dilutions: Instead of a single large dilution, perform serial dilutions. First, dilute the DMSO stock into a small volume of your aqueous buffer, vortexing immediately and thoroughly after addition, before adding this to the final volume.
 - Use of Pluronic F-68 or other surfactants: In some instances, the inclusion of a small amount of a biocompatible surfactant in the final medium can help to maintain the solubility of hydrophobic compounds.

Issue 3: Inconsistent experimental results.

- Question: I am observing variability in my results between experiments. Could this be related to the inhibitor?
- Answer:
 - Stock Solution Age and Storage: Ensure you are using a stock solution that is within its recommended stability period (6 months at -80°C or 1 month at -20°C)[1]. Avoid repeated freeze-thaw cycles by preparing and using single-use aliquots[1].
 - Fresh Working Solutions: It is recommended to prepare fresh working solutions from your frozen stock for each experiment[1].

- Consistent DMSO Concentration: Use the same final DMSO concentration in all wells, including your vehicle controls, to account for any effects of the solvent on the cells or assay[6].

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Csnk2A-IN-1 in DMSO

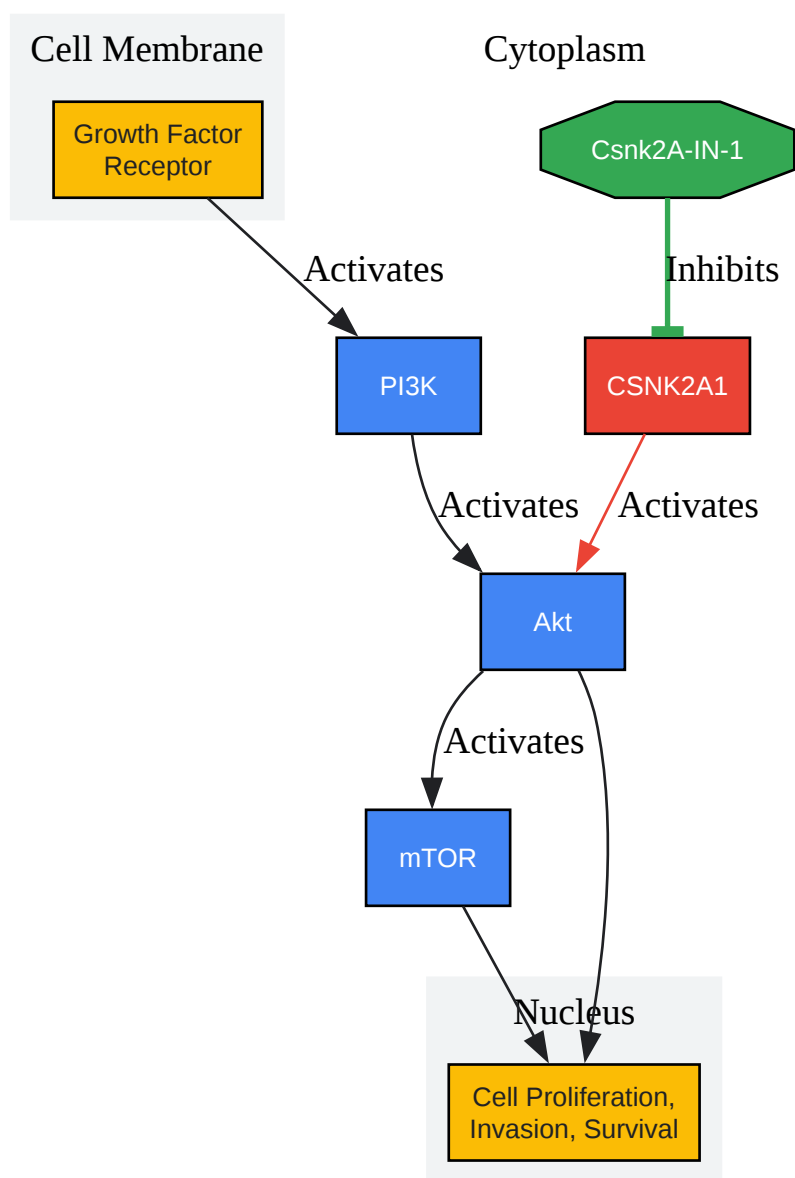
- Equilibrate the vial of solid Csnk2A-IN-1 to room temperature before opening.
- Weigh out the desired amount of the compound using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.79 mg of Csnk2A-IN-1 (Molecular Weight = 379.41).
- Add the appropriate volume of fresh, anhydrous DMSO. For the example above, add 1 mL of DMSO.
- To facilitate dissolution, vortex the solution and place it in an ultrasonic water bath for 5-10 minutes. If necessary, warm the solution to 60°C with intermittent vortexing until the solid is completely dissolved[1].
- Once fully dissolved, allow the solution to cool to room temperature.
- Dispense into single-use aliquots and store at -80°C for up to 6 months or -20°C for up to 1 month[1].

Visualizations



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Caption: Experimental workflow for preparing and using Csnk2A-IN-1.



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Caption: Simplified CSNK2A1 signaling in the PI3K/Akt/mTOR pathway.

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